

Application Notes and Protocols: A Clinical Study on the Application of 3M Vitrebond

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Compound of Interest

Compound Name: Vitrebond
CAS No.: 126338-82-7
Cat. No.: B1178313

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed overview of the clinical and preclinical data available for 3M™ Vitrebond™, a resin-modified glass ionomer (RMGI) liner/base material. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and dental material science. The information compiled herein summarizes key performance indicators such as fluoride release, bond strength, microleakage, and cytotoxicity, supported by detailed experimental protocols and visual representations of workflows.

Quantitative Data Summary

The following tables summarize the key quantitative findings from various in vitro studies on 3M Vitrebond.

Table 1: Fluoride Release

Time Period	Cumulative Fluoride Release (ppm)	Study Reference
Day 1	5.28	Sadeghian Marnani & Kazemian, 2024
Day 2	5.28	Sadeghian Marnani & Kazemian, 2024
First Weekend	7.24	Sadeghian Marnani & Kazemian, 2024
Second Weekend	8.22	Sadeghian Marnani & Kazemian, 2024
Third Weekend	9.20	Sadeghian Marnani & Kazemian, 2024
21 Days (Total)	1.226 (equivalent to 0.119 Molar)	Sadeghian Marnani & Kazemian, 2024
Up to 740 days	Sustained Release	Mitra, 1991 ^[1]

Note: The study by Sadeghian Marnani & Kazemian found that Vitrebond exhibited the highest cumulative fluoride release compared to Fuji I and Ionoseal over a 21-day period.

Table 2: Cytotoxicity

Cell Line	Assay	Result	Study Reference
Human Gingival Fibroblasts (HGFs)	Fluorometric Microculture Cytotoxicity Assay	Conditioned media showed cytotoxicity, which was reduced by the addition of hydroxyapatite.[2]	Del Angel-Mosqueda et al., 2018[2]
MDPC-23 Odontoblast-like cells	MTT and Trypan Blue	Showed a defined toxic effect, with a significant reduction in cell viability.[3]	Unkown, 2015[3]
Human Dental Pulp Stem Cells (DPSCs)	MTT Assay	High cytotoxicity, with cell survival at 2.08%. [4]	Unkown, 2025[4]
NIH3T3 Mouse Fibroblasts	MTT Assay	Significantly higher cytotoxicity compared to conventional glass ionomers.[5]	Unkown, N/A[5]
UMR-106 Osteoblast-like cells	MTT Assay	Showed more cytotoxicity than conventional glass-ionomer cements.[5]	Unkown, N/A[5]
3D-Cell Scaffolds (in dentin barrier test)	MTT Assay	Severely cytotoxic, reducing cell viability to 10-18% depending on dentin thickness.[6]	Unkown, 2018[6]

Table 3: Dentin Shear Bond Strength

Time	Bond Strength (MPa)	Study Reference
24 Hours	12.2 ± 2.9	Holtan et al., 1991[7]
7 Days	Statistically significantly stronger than other tested materials (XR Ionomer, Ziommer, TimeLine).[8][9]	Holtan et al., 1991[8][9]

Note: Cohesive failure within the Vitrebond material is common in bond strength tests, indicating that the true bond strength at the dentin interface may be even higher.

Table 4: Microleakage

Restoration Type	Comparison	Result	Study Reference
Composite and Amalgam	Compared to copal varnish, calcium hydroxide, or no liner.	Less leakage with Vitrebond liner.	3M Technical Profile
Bonded Amalgam	Compared to Copalex Varnish, Panavia F 2.0, RelyX ARC.[10]	Vitrebond Plus provided total prevention of microleakage in all specimens.[10]	Unkown, N/A[10]
General	Compared to XR Ionomer, Ziommer, and TimeLine.[8][9]	Statistically significantly less leakage than TimeLine.[8][9]	Holtan et al., 1991[8][9]

Experimental Protocols

In Vitro Fluoride Release Measurement

This protocol is based on the methodology described by Sadeghian Marnani & Kazemian (2024).

Objective: To measure the cumulative fluoride release from 3M Vitrebond over a specified period.

Materials:

- 3M Vitrebond Liner/Base (Powder and Liquid)
- Plastic washers (for sample preparation)
- Light-curing unit
- Deionized water
- Fluoride ion-selective electrode
- Ion analyzer
- 50 mL polypropylene centrifuge tubes

Procedure:

- Sample Preparation:
 - Mix the Vitrebond powder and liquid according to the manufacturer's instructions to a standard powder-to-liquid ratio of 1.4/1.0 by weight.[\[11\]](#)
 - Place the mixed material into the plastic washers to create standardized disc-shaped samples.
 - Light-cure the samples for 30 seconds using a dental light-curing unit.[\[12\]](#)
- Immersion:
 - Place each cured sample into a 50 mL polypropylene centrifuge tube containing a specific volume of deionized water (e.g., 10 mL).
 - Store the tubes in an incubator at 37°C.
- Fluoride Measurement:
 - At predetermined time intervals (e.g., 24 hours, 48 hours, 7 days, 14 days, 21 days), remove the samples from the tubes.

- Calibrate the fluoride ion-selective electrode and ion analyzer according to the manufacturer's instructions.
- Measure the fluoride concentration in the deionized water from each tube.
- After each measurement, replace the deionized water with fresh solution to prevent saturation effects.
- Data Analysis:
 - Calculate the cumulative fluoride release at each time point by summing the amount of fluoride released in each interval.
 - Perform statistical analysis (e.g., Kruskal-Wallis test, Mann-Whitney test) to compare the fluoride release of Vitrebond with other materials or conditions.

In Vitro Cytotoxicity Assessment (MTT Assay)

This protocol is a generalized procedure based on methodologies from several cited studies.[\[3\]](#)
[\[4\]](#)[\[5\]](#)[\[6\]](#)

Objective: To evaluate the cytotoxic effect of 3M Vitrebond on a specific cell line.

Materials:

- 3M Vitrebond Liner/Base
- Selected cell line (e.g., Human Gingival Fibroblasts, MDPC-23)
- Cell culture medium (e.g., DMEM) supplemented with FBS, L-glutamine, and antibiotics
- 96-well microplates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- Microplate reader

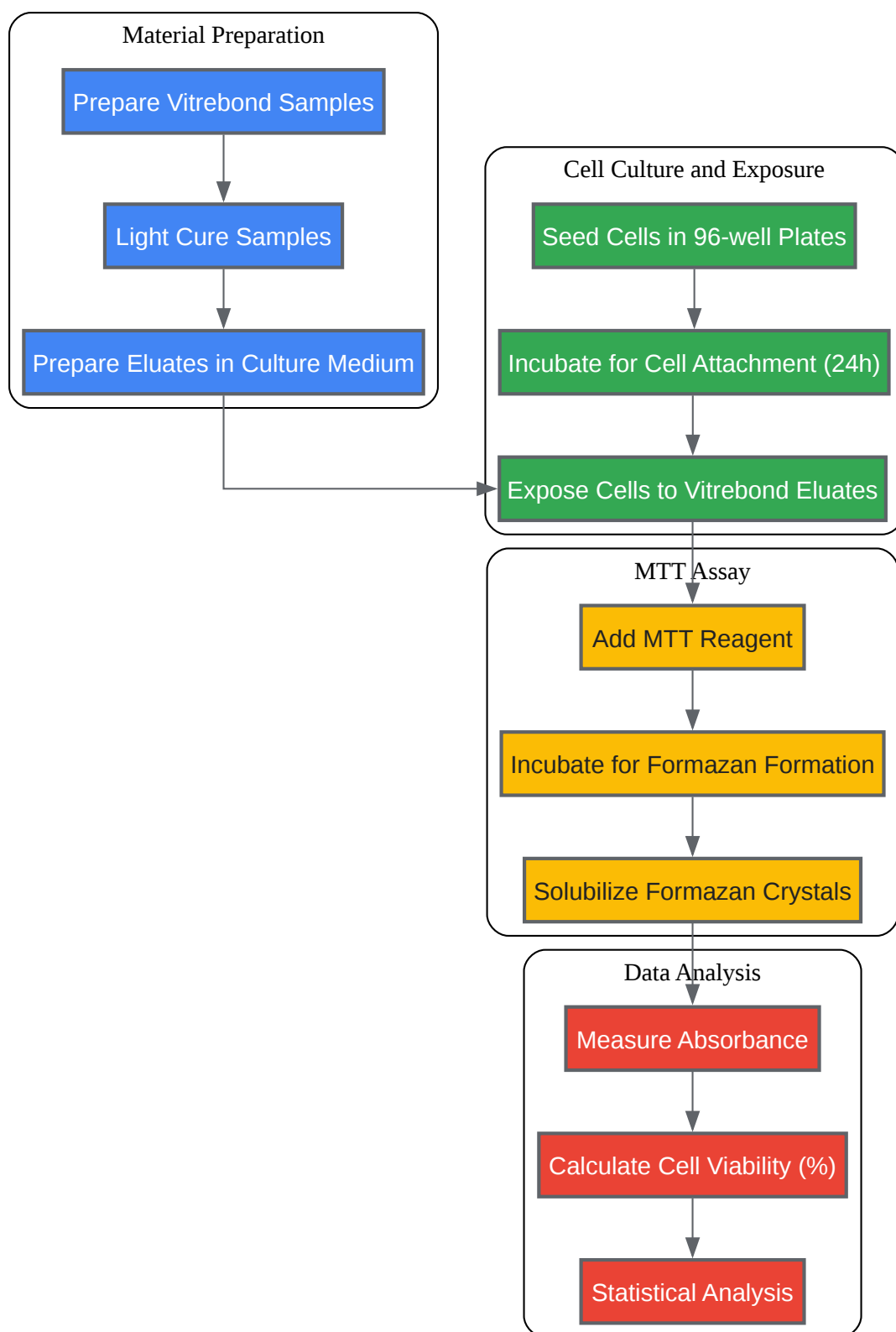
Procedure:

- Preparation of Eluates:
 - Prepare standardized samples of cured Vitrebond as described in Protocol 2.1.
 - Immerse the samples in the cell culture medium for a specified period (e.g., 24 hours) at 37°C to create conditioned media (eluates).
- Cell Seeding:
 - Seed the cells into 96-well microplates at a predetermined density (e.g., 2×10^4 cells per well) and incubate for 24 hours to allow for cell attachment.[\[2\]](#)
- Exposure to Eluates:
 - Remove the existing culture medium from the wells.
 - Add the prepared Vitrebond eluates to the wells in various concentrations. Include a negative control (fresh medium) and a positive control (a known cytotoxic substance).
 - Incubate the plates for 24 hours.
- MTT Assay:
 - After the incubation period, remove the eluates and add the MTT solution to each well.
 - Incubate for a further 2-4 hours, allowing viable cells to metabolize the MTT into formazan crystals.
 - Remove the MTT solution and add the solubilization solution to dissolve the formazan crystals.
- Data Acquisition and Analysis:
 - Measure the absorbance of each well using a microplate reader at a specific wavelength (e.g., 570 nm).

- Calculate cell viability as a percentage relative to the negative control.
- Perform statistical analysis to determine significant differences between the Vitrebond-treated groups and the control groups.

Visualizations

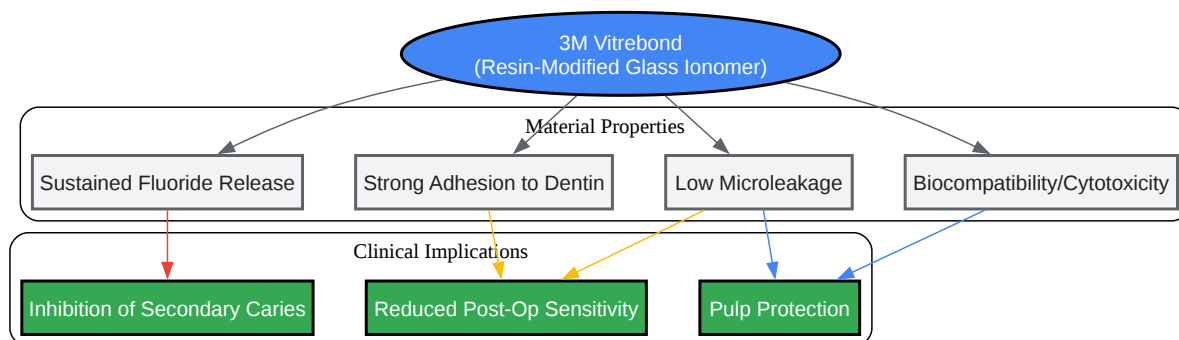
Experimental Workflow for In Vitro Cytotoxicity Testing



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Caption: Workflow for assessing the in vitro cytotoxicity of 3M Vitrebond using an MTT assay.

Logical Relationship of Vitrebond's Key Properties



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Caption: Interrelationship of 3M Vitrebond's properties and their clinical implications.

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